

The Role of Aida Protein in Biofilm Formation: A Technical Guide

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Compound of Interest

Compound Name:	Aida protein
CAS No.:	141442-92-4
Cat. No.:	B1177497

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Audience: Researchers, scientists, and drug development professionals.

Core Content: This guide provides an in-depth examination of the Adhesin Involved in Diffuse Adherence (AIDA-I) protein, detailing its molecular characteristics, its crucial role in bacterial autoaggregation and biofilm formation, and the experimental methodologies used to study these functions.

Introduction to Aida Protein

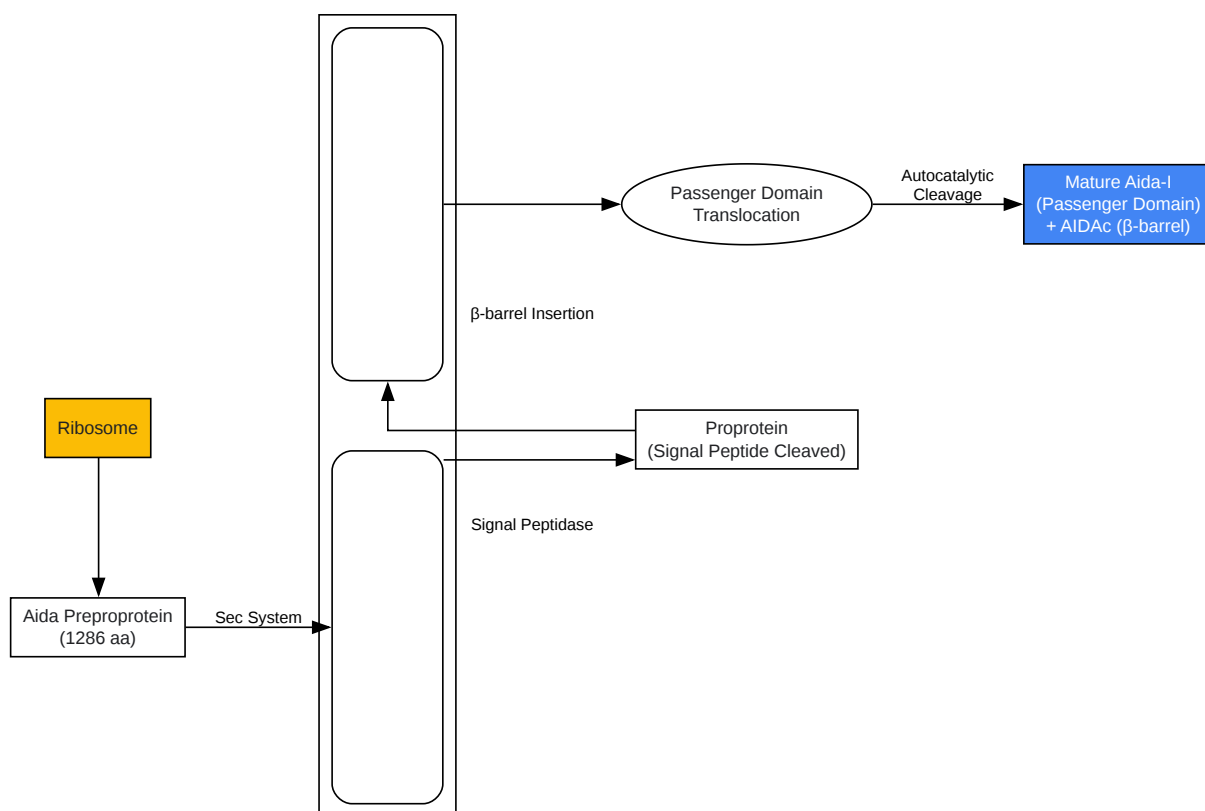
The Adhesin Involved in Diffuse Adherence, commonly known as Aida-I, is a virulence factor found in diarrheagenic *Escherichia coli* strains.^{[1][2]} Originally identified in an *E. coli* strain isolated from a case of infantile diarrhea, Aida-I is a potent bacterial adhesin that mediates attachment to a wide variety of mammalian cells.^{[3][4][5]} It belongs to the autotransporter (AT) protein family, specifically the Type Va secretion system, which are characterized by their ability to mediate their own secretion across the bacterial outer membrane.^{[1][2]} Beyond its role in host cell adhesion, Aida-I is a highly efficient initiator of biofilm formation, a key survival mechanism for bacteria that contributes to chronic infections and antibiotic resistance.^{[6][7]}

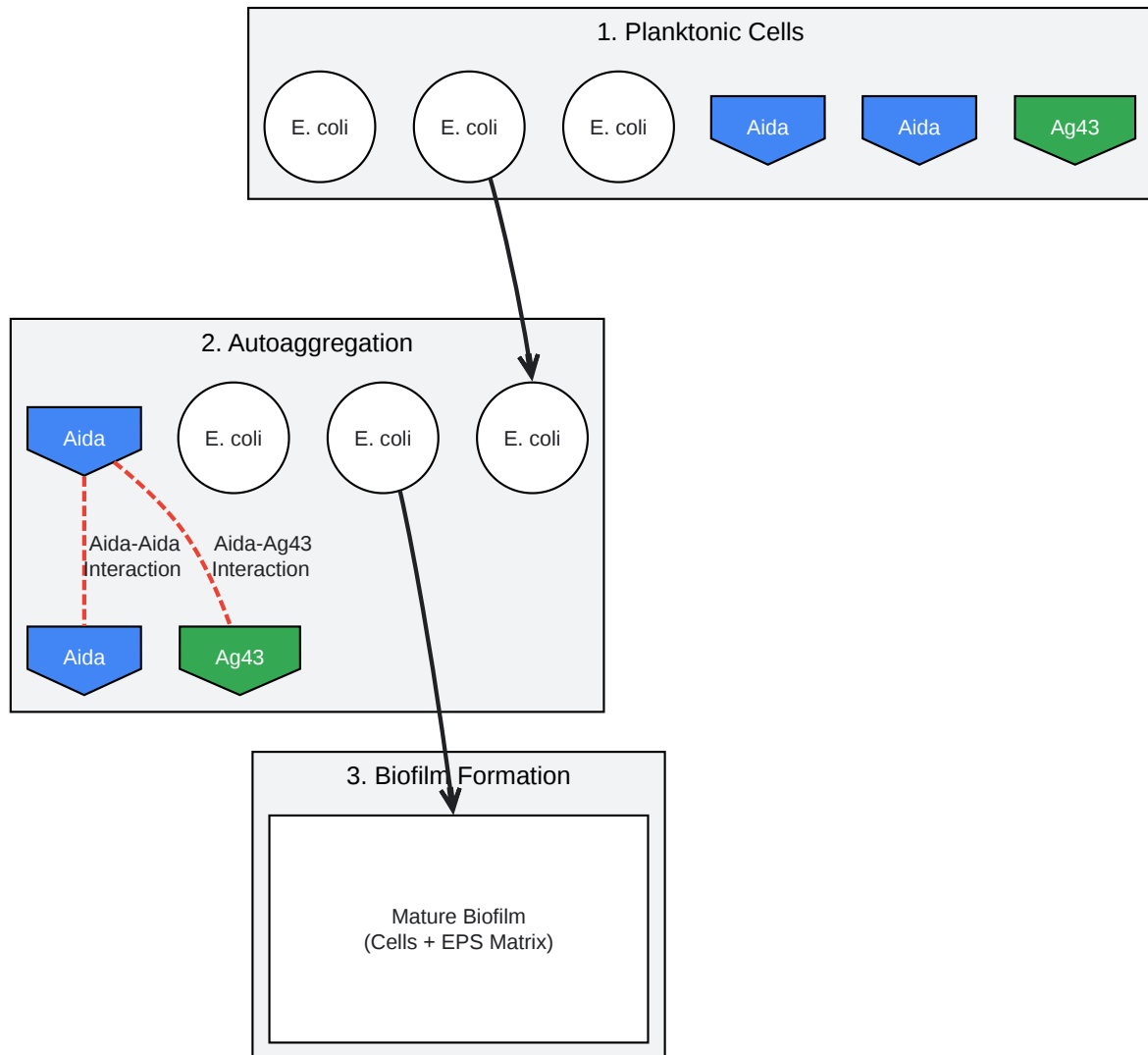
This is primarily achieved through its ability to mediate intercellular self-association, leading to bacterial autoaggregation.[3][8]

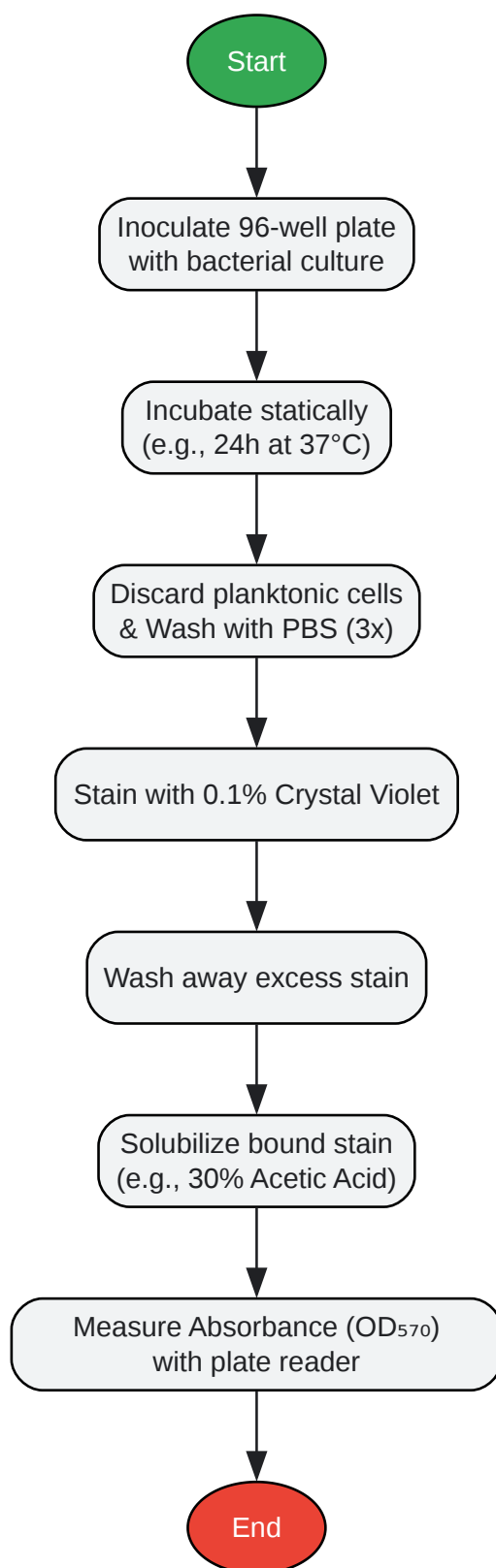
Molecular Biology and Processing of Aida-I

Aida-I is synthesized as a large preproprotein of 1,286 amino acids that undergoes several post-translational modifications to become a functional, surface-exposed adhesin.[2][3]

- **Secretion and Translocation:** The N-terminal signal sequence directs the precursor protein across the inner membrane via the Sec machinery.[1][9] Once in the periplasm, the C-terminal portion of the protein forms a β -barrel structure that inserts into the outer membrane. This β -barrel acts as a pore for the translocation of the N-terminal "passenger" domain to the cell surface.[2][3][7]
- **Autocatalytic Cleavage:** After the passenger domain is displayed on the surface, the protein undergoes an autocatalytic cleavage event.[10] This separates the surface-exposed mature Aida-I adhesin (the passenger domain) from the membrane-embedded β -barrel (the translocator domain, or AIDAc).[10][11] Despite this cleavage, the mature adhesin remains strongly, but non-covalently, associated with the cell surface via AIDAc.[1][10]
- **Glycosylation:** The mature Aida-I protein is a glycoprotein.[3] An adjacently located gene, aah (autotransporter adhesin heptosyltransferase), encodes a glycosyltransferase that modifies the Aida adhesin by adding heptose residues.[3] This glycosylation is essential for Aida-I-mediated binding to host mammalian cells.[4][7] However, it is not required for Aida-I's role in bacterial autoaggregation or biofilm formation on abiotic surfaces.[3][7]







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